

CAS number and IUPAC name for 5-Methylfurfuryl alcohol

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Compound of Interest

Compound Name: 5-Methylfurfuryl alcohol

Cat. No.: B021186

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An In-Depth Technical Guide to **5-Methylfurfuryl Alcohol**

Introduction

5-Methylfurfuryl alcohol, a furan derivative, is an organic compound with the chemical formula $C_6H_8O_2$.^[1] It is recognized for its sweet, caramel-like aroma and is utilized as a flavoring agent in the food industry.^[2] This compound naturally occurs in various sources, including cultivated tobacco and barrel-aged wines.^[1] In the realm of chemical synthesis, it serves as a valuable intermediate. The primary route for its formation is through the reduction of 5-methylfurfural, a compound derivable from cellulose.^{[1][3]} This guide provides a comprehensive overview of its chemical identity, physicochemical properties, and a detailed experimental protocol for its synthesis, tailored for researchers and professionals in drug development and chemical sciences.

Chemical Identification

- IUPAC Name: (5-methylfuran-2-yl)methanol^{[1][2]}
- CAS Number: 3857-25-8^{[1][2]}
- Synonyms: 5-Methyl-2-furanmethanol, (5-Methyl-2-furyl)methanol^[2]

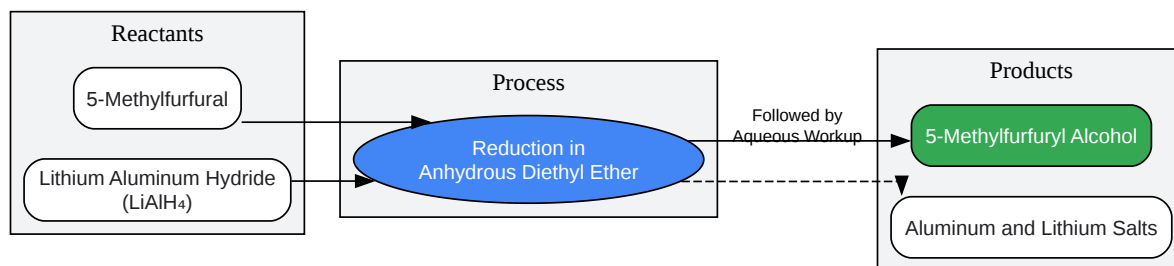
Physicochemical Properties

The following table summarizes the key quantitative data for **5-Methylfurfuryl alcohol**.

Property	Value	Source
Molecular Formula	C ₆ H ₈ O ₂	[1][2][4]
Molecular Weight	112.13 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2][5]
Density	1.082 - 1.088 g/cm ³ at 20°C	[1][2]
Boiling Point	177 - 178.5 °C at 760 mmHg	[4][5]
Flash Point	61.7 - 61.8 °C	[4][5]
Refractive Index	1.4835 - 1.490 at 20°C	[2][4][5]
Solubility	Soluble in water and ethanol	[2][5]
Vapor Pressure	0.647 mmHg at 25°C	[4]
XLogP3	0.5	[4]

Synthesis Pathway and Experimental Protocol

The most common laboratory synthesis of **5-Methylfurfuryl alcohol** involves the reduction of 5-methylfurfural.[1] This transformation can be efficiently achieved using a reducing agent such as lithium aluminum hydride (LiAlH₄).[1][6]



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Caption: Synthesis of **5-Methylfurfuryl alcohol** via reduction of 5-methylfurfural.

Detailed Experimental Protocol: Reduction of 5-Methylfurfural

This protocol outlines the synthesis of **5-Methylfurfuryl alcohol** from 5-methylfurfural using lithium aluminum hydride.

Materials:

- 5-Methylfurfural
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether
- 15% Sodium hydroxide solution
- Anhydrous sodium sulfate
- Round-bottom flask
- Dropping funnel
- Reflux condenser
- Ice bath
- Magnetic stirrer
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser, a suspension of lithium aluminum hydride in anhydrous diethyl ether is prepared under an inert atmosphere (e.g., nitrogen or argon). The flask is cooled in an ice bath.

- **Addition of Substrate:** A solution of 5-methylfurfural in anhydrous diethyl ether is added dropwise from the dropping funnel to the stirred suspension of LiAlH_4 at a rate that maintains a gentle reflux.[6]
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for approximately 2 hours to ensure the reaction goes to completion.[6]
- **Quenching:** The reaction flask is cooled again in an ice bath. The excess LiAlH_4 is carefully quenched by the sequential, dropwise addition of water, followed by a 15% sodium hydroxide solution, and then more water.[6] This procedure is crucial for the safe decomposition of the reactive reducing agent and results in the formation of granular precipitates of aluminum and lithium salts.
- **Workup:** The resulting precipitate is filtered off and washed with diethyl ether.[6] The ether filtrates are combined.
- **Drying and Solvent Removal:** The combined ether solution is dried over anhydrous sodium sulfate. The drying agent is removed by filtration, and the solvent is subsequently removed by rotary evaporation to yield the crude **5-Methylfurfuryl alcohol**. [6]
- **Purification:** The crude product can be purified by vacuum distillation to obtain pure **5-Methylfurfuryl alcohol**. [6]

Safety Precautions: Lithium aluminum hydride is a highly reactive and flammable solid that reacts violently with water. All manipulations should be carried out in a fume hood, under an inert atmosphere, and with appropriate personal protective equipment. Diethyl ether is also highly flammable.

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